

An In-depth Technical Guide to the Physical Properties of 2-Bromobutanenitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromobutanenitrile

Cat. No.: B1610734

[Get Quote](#)

This technical guide provides a comprehensive overview of the key physical properties of **2-Bromobutanenitrile**, specifically its boiling point and density. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require accurate physical data and an understanding of the methodologies used for their determination.

Physical Properties of 2-Bromobutanenitrile

2-Bromobutanenitrile is a halogenated nitrile compound with the molecular formula C_4H_6BrN . Accurate knowledge of its physical properties is essential for its handling, purification, and use in synthetic chemistry.

The experimentally determined and calculated physical properties of **2-Bromobutanenitrile** are summarized in the table below.

Physical Property	Value	Conditions	Source
Boiling Point	149.195 °C	at 760 mmHg	[1]
69-73 °C	at 10 Torr		
Density	1.458 g/cm ³	Not Specified	[1]
1.4766 g/cm ³	Not Specified		

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of boiling point and density for a liquid organic compound such as **2-Bromobutanenitrile**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, especially with small sample volumes, the Thiele tube method is commonly employed.

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- High-boiling point oil (e.g., mineral oil or silicone oil)
- Rubber band or wire for attachment

Procedure:

- A small volume (approximately 0.5 mL) of **2-Bromobutanenitrile** is placed into the small test tube.
- A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then placed into a Thiele tube containing a high-boiling point oil, ensuring the sample is fully immersed.

- The side arm of the Thiele tube is gently heated, allowing convection currents to ensure uniform temperature distribution throughout the oil.
- As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube. Heating is continued until a steady and rapid stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube. At this point, the vapor pressure inside the capillary tube is equal to the atmospheric pressure.

The density of a liquid is its mass per unit volume. It is typically determined using a pycnometer or by direct mass and volume measurements.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to ± 0.0001 g)
- Thermometer
- Water bath

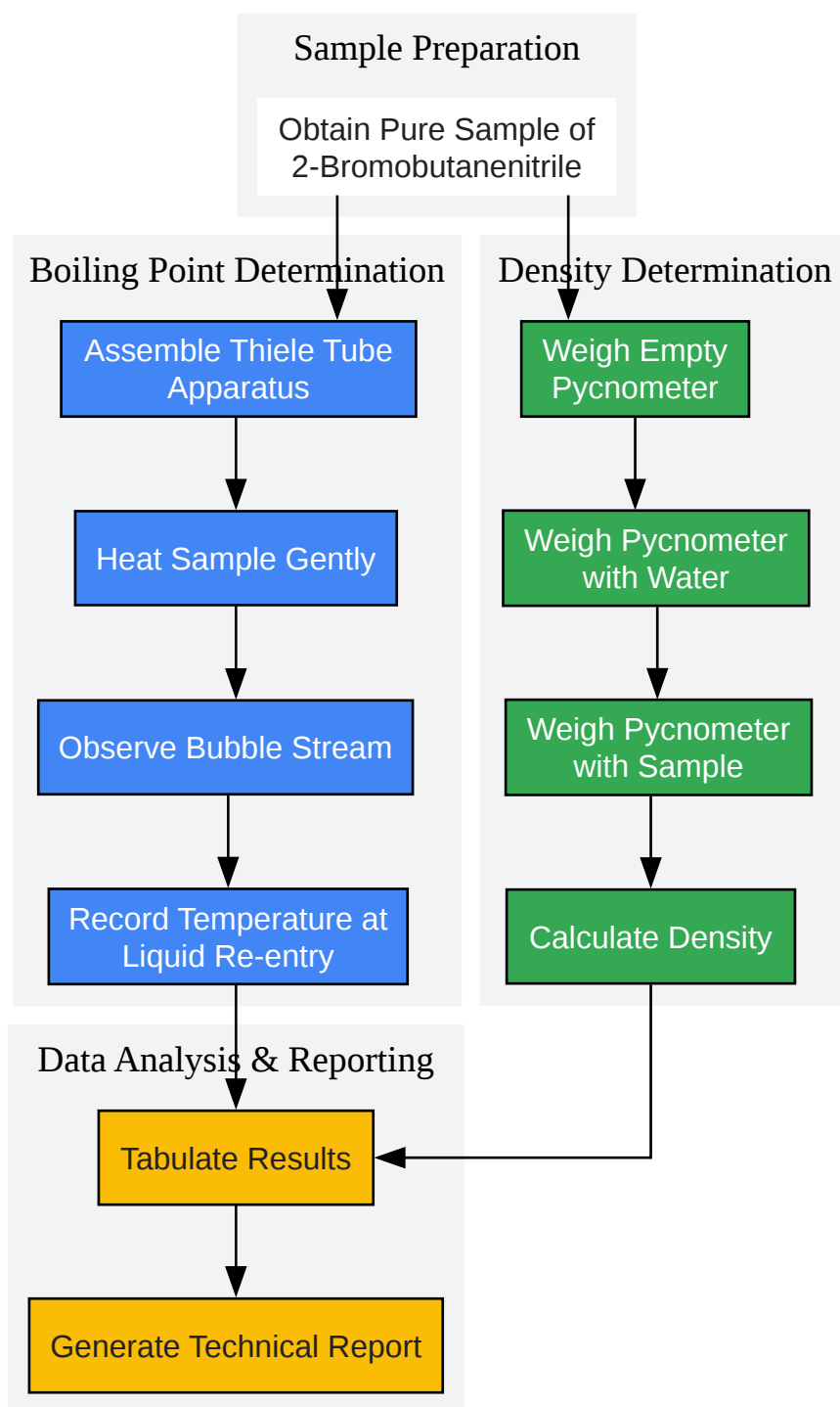
Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately measured on an analytical balance.
- The pycnometer is then filled with distilled water of a known temperature and its mass is measured again. The volume of the pycnometer can be calculated using the known density of water at that temperature.
- The pycnometer is emptied, dried completely, and then filled with **2-Bromobutanenitrile**.
- The mass of the pycnometer filled with the sample liquid is measured.

- The density of **2-Bromobutanenitrile** is then calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the volume of the pycnometer determined in step 2.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the determination of the physical properties of a liquid chemical sample.



[Click to download full resolution via product page](#)

Caption: Workflow for determining the boiling point and density of a liquid sample.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromobutanenitrile | lookchem [lookchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 2-Bromobutanenitrile]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1610734#physical-properties-of-2-bromobutanenitrile-boiling-point-density\]](https://www.benchchem.com/product/b1610734#physical-properties-of-2-bromobutanenitrile-boiling-point-density)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com